

Application Notes and Protocols for the Safe Handling of Carbon Tetrabromide

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Compound of Interest

Compound Name: Carbon tetrabromide

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For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive safety procedures for the handling of **Carbon Tetrabromide** (CBr₄) in a laboratory setting. Adherence to these protocols is critical to minimize risks and ensure a safe working environment.

Hazard Identification and Risk Assessment

Carbon tetrabromide is a non-combustible, colorless to yellow-brown crystalline solid.^{[1][2]} It is crucial to understand its associated hazards before commencing any work.

Primary Hazards:

- Acute Toxicity: Harmful if swallowed.^{[3][4]}
- Skin Corrosion/Irritation: Causes skin irritation and in some cases, severe burns.^{[3][4][5]}
- Serious Eye Damage: Can cause serious eye damage, intense tearing, and potentially permanent injury.^{[3][4][5]}
- Respiratory Irritation: Inhalation may cause irritation to the nose, throat, and lungs, leading to coughing, wheezing, and shortness of breath.^{[3][5]}
- Organ Toxicity: May cause damage to the liver, kidneys, and nervous system.^{[1][5][6]}

A thorough risk assessment should be conducted before any experiment involving **carbon tetrabromide** to identify potential exposure scenarios and implement appropriate control measures.

Engineering Controls

Proper engineering controls are the first line of defense in minimizing exposure to **carbon tetrabromide**.

- **Ventilation:** All work with **carbon tetrabromide** should be conducted in a well-ventilated area.^{[3][7]} Operations should be enclosed where possible, and local exhaust ventilation should be used at the site of chemical release.^{[5][8]} A chemical fume hood is strongly recommended.^[8]
- **Safety Equipment:** Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.^{[5][8]}

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **carbon tetrabromide**.

- **Eye and Face Protection:** Chemical safety goggles with side shields are mandatory.^[5] A face shield should be worn in conjunction with goggles when there is a risk of splashing or generating dust.^{[3][5]}
- **Skin Protection:** Wear protective gloves and clothing to prevent skin contact.^{[5][8]} Safety equipment suppliers recommend Viton as a suitable glove material.^[5] An impervious lab coat or apron is also required.^[6]
- **Respiratory Protection:** If the potential for exceeding the exposure limit of 0.1 ppm exists, a MSHA/NIOSH-approved full-facepiece respirator with an organic vapor cartridge and particulate prefilters must be used.^[5] Improper use of respirators is dangerous, and a written respiratory protection program that includes training, fit testing, and medical exams is required by OSHA.^[5]

Handling and Storage Protocols

Handling:

- Avoid contact with skin and eyes.[3]
- Avoid the formation and inhalation of dust.[3][7]
- Do not eat, drink, or smoke in areas where **carbon tetrabromide** is handled.[4][5]
- Wash hands thoroughly after handling and at the end of the workday.[3][5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7]
- Keep locked up or in an area accessible only to qualified or authorized personnel.[7]
- Store away from incompatible materials such as strong oxidizing agents (e.g., perchlorates, peroxides), strong bases (e.g., sodium hydroxide), and certain metals like lithium.[2][5]
Violent reactions can occur with lithium and hexacyclohexyldilead.[5]

Spill and Emergency Procedures

Spills:

- Evacuate: Immediately evacuate all personnel not wearing appropriate protective equipment from the spill area.[5]
- Ventilate: Ensure the area is well-ventilated.[5]
- Containment: For solid spills, collect the powdered material in a safe and convenient manner and place it in a sealed container for disposal.[5] Avoid generating dust.[7]
- Decontamination: Clean the spill area thoroughly with soap and water.[1]
- Waste Disposal: Dispose of the collected material as hazardous waste in accordance with local, state, and federal regulations.[5]

Fire:

- **Carbon tetrabromide** is not combustible.[5]
- In case of a fire in the surrounding area, all standard extinguishing agents such as dry chemical, CO₂, water spray, or alcohol-resistant foam are permitted.[5]
- Be aware that poisonous gases, including hydrogen bromide, are produced in a fire.[5] Containers may also explode when heated.[5]

First Aid Measures

In case of exposure, seek immediate medical attention and provide the Safety Data Sheet to the attending physician.[3]

- Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration.[2][3]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[3][8] Remove contaminated clothing.
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids.[3][8] Remove contact lenses if present and easy to do.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[3]

Disposal

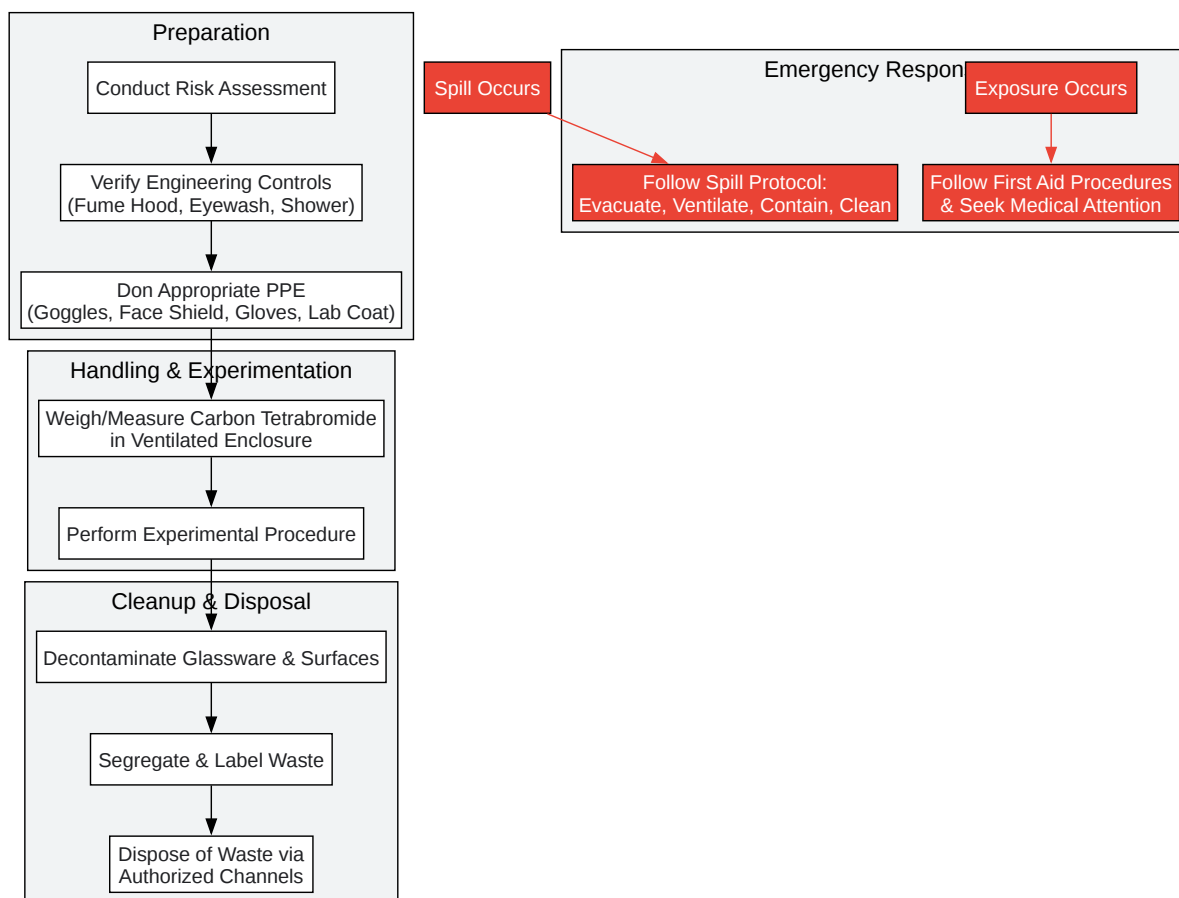
- Dispose of **carbon tetrabromide** and its containers as hazardous waste.[5]
- Contact a licensed professional waste disposal service.[3]
- Do not allow the product to enter drains.[7]

Quantitative Data Summary

| Property | Value | Reference |
|---|---|-----------|
| Appearance | Colorless to yellow-brown crystalline solid | [1] |
| Molecular Weight | 331.63 g/mol | [3] |
| Melting Point | 88 - 93 °C / 190.4 - 199.4 °F | [8] |
| Boiling Point | 190 °C / 374 °F | [8] |
| Solubility in Water | Insoluble | [2] |
| Vapor Pressure | 40 mmHg (at 205°F) | [1] |
| NIOSH Recommended Airborne Exposure Limit (10-hour TWA) | 0.1 ppm | [5] |
| NIOSH Recommended Short-Term Exposure Limit (15-min) | 0.3 ppm | [5] |
| UN Number | 2516 | [7] |
| DOT Hazard Class | 6.1 (Poison) | [5] |

Experimental Workflow for Handling Carbon Tetrabromide

Safe Handling Workflow for Carbon Tetrabromide

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